Technical Guide & Safety Data Sheet: 3-[(Dimethylamino)methyl]-5-fluorobenzaldehyde

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Compound of Interest	
Compound Name:	*3-[(Dimethylamino)methyl]-5-fluorobenzaldehyde*
CAS No.:	*1379375-34-4*
Cat. No.:	*B1380487*

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Document Control:

- Topic: **3-[(Dimethylamino)methyl]-5-fluorobenzaldehyde** (CAS: 1379375-34-4)[1][2]
- Audience: Medicinal Chemists, Process Safety Engineers, and Laboratory Managers.
- Version: 1.0 (Research Grade)

Executive Summary & Chemical Identity[5]

3-[(Dimethylamino)methyl]-5-fluorobenzaldehyde is a bifunctional building block extensively used in medicinal chemistry. It features an electrophilic aldehyde handle for reductive aminations and a basic dimethylaminomethyl moiety that often serves as a solubility-enhancing group or a target for specific protein interactions (e.g., kinase hinge binding).

Due to the presence of both a reactive carbonyl and a tertiary amine, this compound exhibits unique storage instability (autoxidation) and handling requirements. This guide synthesizes standard safety protocols with "in-the-hood" practical expertise.

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Chemical Identification Table

Property	Specification
IUPAC Name	3-[(Dimethylamino)methyl]-5-fluorobenzaldehyde
CAS Number	1379375-34-4
Molecular Formula	$C_{10}H_{12}FNO$
Molecular Weight	181.21 g/mol
SMILES	CN(C)CC1=CC(=CC(=C1)F)C=O[1][2]
Physical State	Liquid or low-melting solid (Temperature dependent)
Solubility	Soluble in DCM, THF, MeOH; sparingly soluble in water.

Hazard Identification & Risk Assessment (GHS)[6]

As a research chemical, specific toxicological data is often limited. However, based on the functional groups (fluorinated aromatic aldehyde + benzylic amine), the following GHS classifications are assigned by analogy to structural congeners.

GHS Classification[4][6]

- Skin Corrosion/Irritation: Category 2 (H315)[3]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System) (H335)[3]

Expert Insight: The "Hidden" Hazards

- Autoxidation: The aldehyde group is prone to air oxidation to the corresponding benzoic acid (3-[(dimethylamino)methyl]-5-fluorobenzoic acid). This impurity can disrupt stoichiometry in sensitive couplings.
- Basicity: The tertiary amine (

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) makes the compound incompatible with acidic reagents during storage.

- Sensitization: Benzylic amines can be potential skin sensitizers.[4] Double-gloving is recommended.

Safe Handling & Engineering Controls

This section details the operational workflow for handling this compound, moving beyond generic advice to specific laboratory maneuvers.

Engineering Controls

- Primary Containment: All open handling (weighing, transfer) must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Inert Atmosphere: Store and handle under nitrogen or argon to prevent aldehyde oxidation.

Personal Protective Equipment (PPE) Matrix

Protection Type	Recommendation	Rationale
Respiratory	N95 (for solids) or Half-mask w/ OV cartridges (for liquids)	Prevents inhalation of irritating vapors/dusts.
Hand	Nitrile (0.11 mm) + Laminate (Silver Shield) if prolonged contact	Nitrile provides splash protection; Laminate prevents permeation of aromatic amines.
Eye	Chemical Splash Goggles	Standard safety glasses are insufficient for liquid splashes of irritants.
Body	Lab Coat (Cotton/Poly) + Chemical Apron	Prevents contamination of street clothes.

Handling Workflow Visualization

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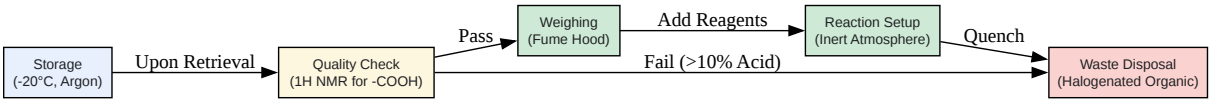


Figure 1: Safe Handling & Quality Control Workflow

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Emergency Response Protocols

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. The amine component may cause bronchospasm in sensitized individuals.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (ethanol/acetone) as they may increase skin absorption of the fluorinated amine.
- Eye Contact: Rinse cautiously with water for 15 minutes.[5] Remove contact lenses if present.[3] Consult an ophthalmologist.
- Ingestion: Rinse mouth. Do NOT induce vomiting due to potential aspiration of the amine/aldehyde mixture.

Spill Response Logic

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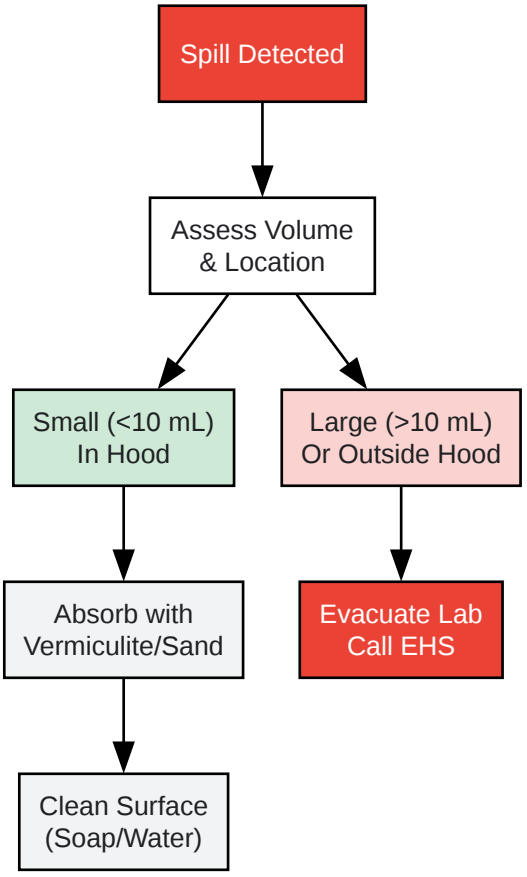


Figure 2: Emergency Spill Response Logic

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Synthetic Utility & Application Context

Primary Application: Reductive Amination

The most common use of **3-[(Dimethylamino)methyl]-5-fluorobenzaldehyde** is in the synthesis of bi-aryl amine scaffolds. The aldehyde reacts with primary amines to form an imine, which is subsequently reduced.

- Reaction Type: Reductive Amination (Indirect)
- Reagents:

  ,

  (STAB), DCE/THF.

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- Protocol Note: Due to the basic dimethylamino group, the reaction pH may need adjustment (acetic acid) to activate the imine formation without protonating the nucleophilic amine partner too aggressively.

Synthetic Pathway Diagram

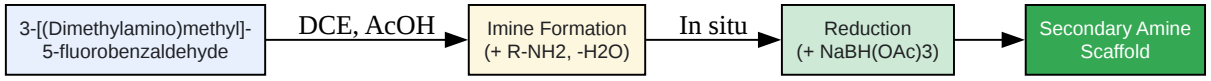


Figure 3: Typical Reductive Amination Pathway

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Storage & Stability Data

- Storage Temperature: -20°C (Long-term) / 2-8°C (Active use).
- Atmosphere: Argon or Nitrogen blanket required.
- Shelf Life: 12 months if sealed. Check aldehyde purity by TLC or NMR before use if stored >3 months.
- Incompatibilities:
  - Strong Oxidizers: (e.g., KMnO4, H2O2) – Risk of violent reaction and oxidation to benzoic acid.
  - Acids: Will form salts with the dimethylamino group, altering solubility.

References

- PubChem. (n.d.). Compound Summary: **3-[(Dimethylamino)methyl]-5-fluorobenzaldehyde**.[1][2] Retrieved January 29, 2026, from [Link]

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Sources

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